

A Comparative Guide to the Spectroscopic Analysis of 3-[(4-Bromophenyl)methyl]azetidine

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Compound of Interest

Compound Name: 3-[(4-Bromophenyl)methyl]azetidine

CAS No.: 937616-34-7

Cat. No.: B121579

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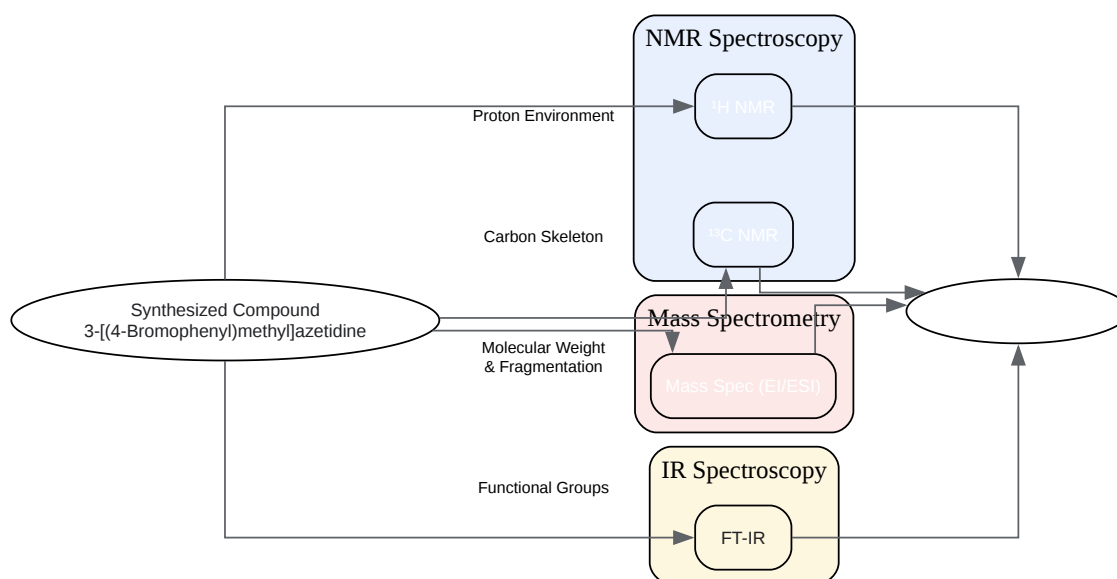
For Researchers, Scientists, and Drug Development Professionals

In the landscape of modern drug discovery, the azetidine ring is a privileged scaffold, prized for its ability to impart desirable physicochemical properties such as improved metabolic stability and aqueous solubility. The precise structural confirmation of novel azetidine-containing compounds is a critical step in the development pipeline, ensuring the integrity of structure-activity relationship (SAR) studies. This guide provides an in-depth comparative analysis of the spectroscopic techniques used to elucidate and confirm the structure of **3-[(4-Bromophenyl)methyl]azetidine**, a key intermediate in the synthesis of various bioactive molecules.

This document, authored from the perspective of a Senior Application Scientist, moves beyond a simple recitation of data. It delves into the causality behind experimental choices, offering field-proven insights to ensure that every analytical step is part of a self-validating workflow. We will explore the expected outcomes from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, comparing them with data from analogous structures to provide a robust framework for structural verification.

The Analytical Workflow: A Multi-faceted Approach to Structural Elucidation

The confirmation of a chemical structure is rarely reliant on a single analytical technique. Instead, a confluence of data from orthogonal methods provides the highest degree of confidence. For **3-[(4-Bromophenyl)methyl]azetidine**, a combination of ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy offers a comprehensive characterization.



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Caption: A workflow diagram illustrating the multi-pronged spectroscopic approach to structural confirmation.

¹H NMR Spectroscopy: Mapping the Proton Landscape

Proton NMR (¹H NMR) is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By analyzing the chemical shift, integration, and multiplicity of proton signals, we can piece together the connectivity of the molecule. For **3-[(4-Bromophenyl)methyl]azetidine**, we anticipate a distinct set of signals corresponding to the azetidine ring protons, the benzylic protons, and the aromatic protons of the 4-bromophenyl group.

Expected ¹H NMR Data and Comparison with a Non-brominated Analogue:

Protons	Expected Chemical Shift (δ , ppm) for 3-[(4-Bromophenyl)methyl]azetidine	Comparative Chemical Shift (δ , ppm) for 3-(Benzyl)azetidine	Rationale for a Shift
Aromatic (H-Ar)	7.45 (d, 2H), 7.10 (d, 2H)	~7.30-7.20 (m, 5H)	The bromine atom's electron-withdrawing nature deshields the aromatic protons, leading to a downfield shift. The para-substitution results in a characteristic doublet of doublets or two distinct doublets.
Azetidine (CH ₂)	~3.60 (t, 2H)	~3.55 (t, 2H)	The electronic effect of the distant bromine is minimal on these protons.
Azetidine (CH ₂)	~3.30 (t, 2H)	~3.25 (t, 2H)	Similar to the other azetidine protons, a negligible shift is expected.
Benzylic (CH ₂)	~2.80 (d, 2H)	~2.75 (d, 2H)	A slight downfield shift may be observed due to the overall electron-withdrawing character of the bromophenyl group.
Azetidine (CH)	~2.60 (m, 1H)	~2.55 (m, 1H)	Minimal impact from the bromine substituent is anticipated.
Azetidine (NH)	~2.00 (s, 1H)	~1.95 (s, 1H)	The chemical shift of the N-H proton can be variable and is dependent on solvent and concentration.

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube.^[1]
- Instrument Setup: The ¹H NMR spectrum should be acquired on a 400 MHz or higher field spectrometer to ensure adequate signal dispersion.
- Acquisition Parameters:
 - Number of scans: 16-64 (signal-to-noise dependent).
 - Relaxation delay: 1-2 seconds.
 - Pulse width: Calibrated 90-degree pulse.
 - Spectral width: 0-12 ppm.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

¹³C NMR Spectroscopy: Probing the Carbon Framework

Carbon-13 NMR provides complementary information to ¹H NMR, revealing the number of unique carbon environments and their electronic nature. The presence of the bromine atom will have a noticeable effect on the chemical shifts of the aromatic carbons.

Expected ¹³C NMR Data:

Carbon	Expected Chemical Shift (δ , ppm)	Rationale
Aromatic (C-Br)	~121	The carbon directly attached to bromine is significantly shielded.
Aromatic (CH)	~132	The aromatic CH carbons adjacent to the C-Br will be slightly deshielded.
Aromatic (CH)	~130	The aromatic CH carbons ortho to the benzyl group.
Aromatic (C-C)	~140	The quaternary aromatic carbon attached to the benzyl group.
Azetidine (CH ₂)	~55	The two equivalent carbons of the azetidine ring adjacent to the nitrogen.
Benzylic (CH ₂)	~38	The benzylic carbon.
Azetidine (CH)	~35	The methine carbon of the azetidine ring.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR analysis.
- Instrument Setup: Acquire the spectrum on the same spectrometer used for ¹H NMR.
- Acquisition Parameters:
 - A proton-decoupled pulse sequence (e.g., zgpg30) should be used to simplify the spectrum to single lines for each carbon.
 - Number of scans: 512-2048 (due to the low natural abundance of ¹³C).
 - Relaxation delay: 2-5 seconds.
- Data Processing: Process the data similarly to the ¹H NMR spectrum, referencing to the deuterated solvent signal.

Mass Spectrometry: Unveiling Molecular Weight and Fragmentation

Mass spectrometry is indispensable for determining the molecular weight of a compound and gaining structural insights through its fragmentation pattern. For **3-[(4-Bromophenyl)methyl]azetidine**, the presence of bromine is a key diagnostic feature due to its two abundant isotopes, ⁷⁹Br and ⁸¹Br, which exist in a roughly 1:1 ratio.^{[2][3][4]} This results in a characteristic M+2 peak in the mass spectrum.^{[2][3][4]}

Expected Mass Spectrometry Data:

Ion	Expected m/z	Interpretation
[M] ⁺	225	Molecular ion with ⁷⁹ Br.
[M+2] ⁺	227	Molecular ion with ⁸¹ Br, with an intensity nearly equal to the M ⁺ peak. ^{[3][4]}
[M-C ₃ H ₆ N] ⁺	170/172	Loss of the azetidine ring fragment.
[C ₇ H ₆ Br] ⁺	169/171	Bromobenzyl cation, a likely prominent fragment.
[C ₄ H ₈ N] ⁺	70	Azetidin-3-ylmethyl cation.

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"F2" [label="[C4H8N]+ (m/z 70)"];
"F3" [label="[M-C3H6N]+ (m/z 170/172)"];

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"M" -> "F3" [label="Loss of azetidine ring"];
}
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Caption: Predicted major fragmentation pathways for **3-[(4-Bromophenyl)methyl]azetidine** in mass spectrometry.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the compound (in a volatile solvent like methanol or acetonitrile) into the mass spectrometer via direct infusion or coupled to a liquid chromatograph.
- **Ionization:** Utilize a soft ionization technique such as Electrospray Ionization (ESI) to preserve the molecular ion. Electron Impact (EI) can also be used to induce more extensive fragmentation for structural analysis.
- **Mass Analysis:** Acquire the spectrum over a mass range of m/z 50-500.
- **Data Interpretation:** Analyze the resulting spectrum for the molecular ion peak and its isotopic pattern, as well as characteristic fragment ions.

Infrared Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and simple technique for identifying the presence of specific functional groups in a molecule. The vibrational frequencies of bonds provide a molecular "fingerprint".^[5]

Expected IR Absorption Bands:

Functional Group	Expected Wavenumber (cm ⁻¹)	Vibration Type
N-H (Azetidine)	3300-3500	Stretching (secondary amine)
C-H (Aromatic)	3000-3100	Stretching
C-H (Aliphatic)	2850-2960	Stretching
C=C (Aromatic)	1450-1600	Stretching
C-N (Azetidine)	1000-1250	Stretching
C-Br	500-600	Stretching

The C-N stretching of the azetidine ring is a key indicator.^[6] The C-Br stretching vibration is expected at a low wavenumber due to the mass of the bromine atom.^[7]

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** Prepare the sample as a thin film on a salt plate (e.g., NaCl or KBr) by dissolving a small amount of the compound in a volatile solvent and allowing the solvent to evaporate. Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Collect the spectrum over the range of 4000-400 cm⁻¹.
- **Data Analysis:** Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Conclusion

The structural confirmation of **3-[(4-Bromophenyl)methyl]azetidine** is a clear-cut process when a systematic and multi-technique spectroscopic approach is employed. The expected data presented in this guide, derived from foundational spectroscopic principles and comparison with related structures, provides a robust template for researchers. The characteristic isotopic signature of bromine in the mass spectrum, coupled with the distinct patterns in the ^1H and ^{13}C NMR spectra and the tell-tale absorptions in the IR spectrum, collectively provide irrefutable evidence for the compound's structure. By adhering to the detailed experimental protocols and understanding the underlying principles, scientists can confidently and efficiently verify the integrity of their synthesized molecules, paving the way for subsequent stages of drug development.

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